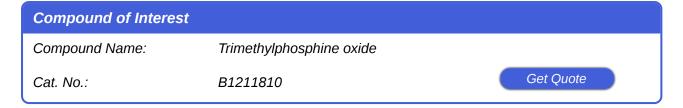


# Trimethylphosphine Oxide: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Trimethylphosphine oxide** (TMPO) is a hygroscopic, crystalline solid with the chemical formula C<sub>3</sub>H<sub>9</sub>OP. It is commonly utilized in organic synthesis as a ligand and as a reagent for various chemical transformations. Despite its utility, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure the safety of laboratory personnel. This guide provides an in-depth overview of the safety, handling, and emergency procedures for **trimethylphosphine oxide**, compiled from safety data sheets and toxicological information.

#### **Hazard Identification and Classification**

**Trimethylphosphine oxide** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification



Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity – single exposure (Respiratory system)	Category 3

Source: PubChem CID 69609[1]

Table 2: Hazard Statements and Precautionary Statements



Туре	Code	Statement
Hazard	H302	Harmful if swallowed.[1][2][3]
Hazard	H315	Causes skin irritation.[1][2][3]
Hazard	H319	Causes serious eye irritation. [1][2][3]
Hazard	H335	May cause respiratory irritation.[1][2][3]
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.[2][3]
Precautionary	P264	Wash skin thoroughly after handling.[2][3]
Precautionary	P270	Do not eat, drink or smoke when using this product.[2][3]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2][3]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]



		Dispose of contents/container
Precautionary	P501	to an approved waste disposal
		plant.[2][3]

## **Physical and Chemical Properties**

Understanding the physical and chemical properties of **trimethylphosphine oxide** is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties of Trimethylphosphine Oxide

Property	Value	
Molecular Formula	C <sub>3</sub> H <sub>9</sub> OP[4][5]	
Molecular Weight	92.08 g/mol [1][5]	
Appearance	White crystalline solid[3]	
Odor	Odorless[3]	
Melting Point	140 - 141 °C[1]	
Boiling Point	194 °C[5]	
Flash Point	71 °C[5]	
Solubility	Soluble in water and polar organic solvents.[4]	
Vapor Pressure	No information available	
Density	0.900 g/cm <sup>3</sup> [5]	

## **Toxicological Data**

Toxicological data provides crucial information about the potential health effects of a substance.

Table 4: Acute Toxicity Data for **Trimethylphosphine Oxide** 



Route	Species	Value
Oral	Mouse	LD50: 1380 mg/kg

Source: Cayman Chemical Safety Data Sheet[7]

## **Experimental Protocols**

The following are generalized experimental protocols based on OECD guidelines for the determination of toxicological data.

#### **Acute Oral Toxicity (Based on OECD Guideline 401)**

- Objective: To determine the acute oral toxicity of a substance.
- Test Animal: Rat is the preferred species.[7]
- Procedure:
  - Healthy, young adult animals are selected and acclimatized to laboratory conditions.
  - Animals are fasted overnight prior to dosing.[7]
  - The test substance is administered in a single dose by gavage.[7]
  - A control group receives the vehicle only.
  - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
  - A gross necropsy is performed on all animals at the end of the study.

## **Acute Dermal Irritation (Based on OECD Guideline 404)**

- Objective: To assess the potential for a substance to cause skin irritation.
- Test Animal: Albino rabbit is the recommended species.[8]
- Procedure:



- A small area of the animal's back is clipped free of fur 24 hours before the test.
- 0.5 g of the test substance is applied to a small area of intact skin and covered with a gauze patch.[8]
- The patch is left in place for 4 hours.[8]
- After 4 hours, the patch is removed, and the skin is gently cleansed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Observations are continued for up to 14 days to assess the reversibility of any effects.[8]

#### **Acute Eye Irritation (Based on OECD Guideline 405)**

- Objective: To determine the potential of a substance to cause eye irritation or damage.
- Test Animal: Albino rabbit is the recommended species.[9]
- Procedure:
  - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[9] The other eye serves as a control.
  - The eyelids are held together for a few seconds to prevent loss of the substance.
  - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
  - Observations of the cornea, iris, and conjunctiva are scored according to a standardized system.
  - The duration of the study is sufficient to evaluate the reversibility of any effects.

# Safety and Handling Engineering Controls



- Work with trimethylphosphine oxide should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

#### **Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working with large quantities or in a poorly ventilated area, use a NIOSH-approved respirator with an appropriate cartridge.

#### **Handling and Storage**

- Avoid contact with skin, eyes, and clothing.
- Avoid creating dust.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Incompatible materials include strong oxidizing agents.

# **Emergency Procedures**First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[2][9]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.[2][9]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[9]



Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk
or water. Never give anything by mouth to an unconscious person. Get medical attention
immediately.[9]

#### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including oxides of phosphorus.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

#### **Accidental Release Measures**

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.

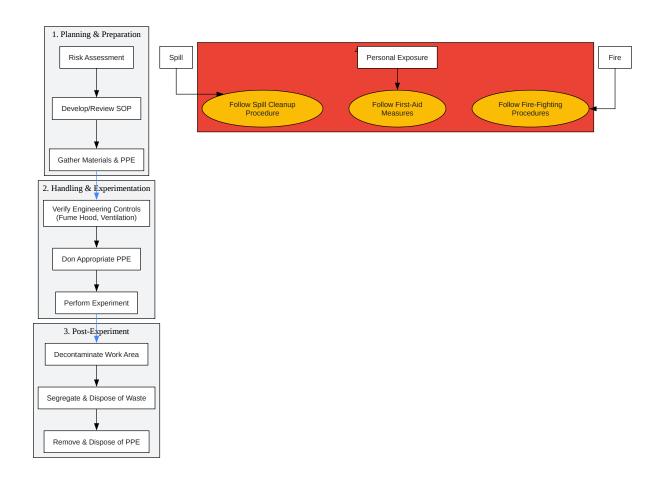
## **Disposal Considerations**

Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.

## **Logical Workflow for Safe Handling**

The following diagram illustrates a logical workflow for the safe handling of **trimethylphosphine oxide** in a research environment.





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Safe handling workflow for trimethylphosphine oxide.



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